

# Preparing Stock Solutions of CDD-1115: A Detailed Guide for Researchers

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## Compound of Interest

Compound Name: CDD-1115

Cat. No.: B15574705

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## Application Notes and Protocols for the Preparation of CDD-1115 Stock Solutions

This document provides detailed protocols for the preparation, storage, and handling of stock solutions of **CDD-1115**, a potent and selective inhibitor of the BMP type 2 receptor (BMPR2).<sup>[1]</sup> These guidelines are intended for researchers, scientists, and drug development professionals working with this compound in a laboratory setting. Adherence to these protocols will help ensure the accuracy of experimental results and the stability of the compound.

## Introduction to CDD-1115

**CDD-1115** is a small molecule inhibitor with high selectivity for BMPR2, demonstrating an IC<sub>50</sub> of 1.8 nM.<sup>[1]</sup> Its utility in studying BMP signaling pathways makes it a valuable tool in various biological assays. Proper preparation of stock solutions is the first critical step in obtaining reliable and reproducible data.

## Quantitative Data Summary

For ease of reference, the key physicochemical properties of **CDD-1115** are summarized in the table below.

| Property         | Value         | Source              |
|------------------|---------------|---------------------|
| Molecular Weight | 546.63 g/mol  | <a href="#">[1]</a> |
| Chemical Formula | C32H30N6O3    | <a href="#">[1]</a> |
| Purity           | >98% (HPLC)   | <a href="#">[1]</a> |
| Appearance       | Solid Powder  | <a href="#">[1]</a> |
| Solubility       | 10 mM in DMSO | <a href="#">[1]</a> |

## Experimental Protocol: Preparation of a 10 mM CDD-1115 Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **CDD-1115** in Dimethyl Sulfoxide (DMSO).

### 3.1. Materials and Equipment

- **CDD-1115** solid powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

### 3.2. Safety Precautions

- Always handle **CDD-1115** and DMSO in a well-ventilated area, preferably within a chemical fume hood.

- Wear appropriate PPE at all times to avoid skin and eye contact.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Consult the Safety Data Sheet (SDS) for DMSO for specific handling and safety information.  
[\[3\]](#)

### 3.3. Step-by-Step Procedure

- Equilibration: Allow the vial of **CDD-1115** solid powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- Weighing: Tare a clean, dry microcentrifuge tube or vial on the analytical balance. Carefully weigh the desired amount of **CDD-1115** powder. For example, to prepare 1 mL of a 10 mM stock solution:
  - Calculation:  $546.63 \text{ g/mol} \times 0.010 \text{ mol/L} \times 0.001 \text{ L} = 0.0054663 \text{ g} = 5.47 \text{ mg}$
- Solvent Addition: Add the calculated volume of DMSO to the vial containing the **CDD-1115** powder. For the example above, add 1 mL of DMSO.
- Dissolution: Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (not to exceed 37°C) may be used to aid dissolution if necessary, but is not typically required for DMSO.
- Aliquotting: To minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Labeling: Clearly label each aliquot with the compound name (**CDD-1115**), concentration (10 mM), solvent (DMSO), date of preparation, and your initials.

## Storage and Stability

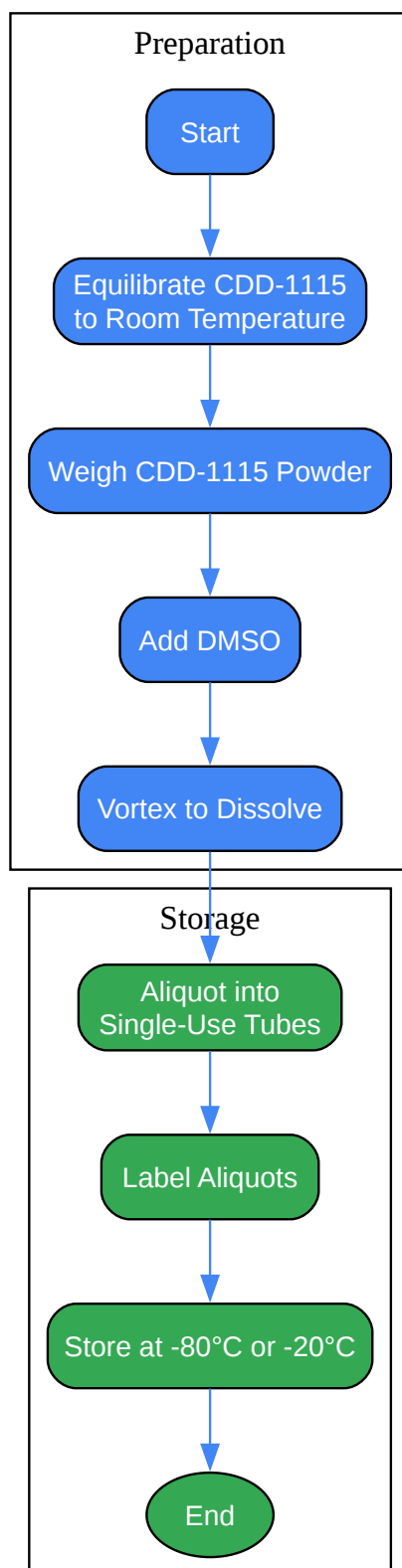
Proper storage is crucial to maintain the integrity of the **CDD-1115** stock solution.

| Format            | Storage Temperature | Shelf Life          | Source              |
|-------------------|---------------------|---------------------|---------------------|
| Solid Powder      | -20°C               | 12 Months           | <a href="#">[1]</a> |
| 4°C               | 6 Months            | <a href="#">[1]</a> |                     |
| In Solvent (DMSO) | -80°C               | 6 Months            | <a href="#">[1]</a> |
| -20°C             | 6 Months            | <a href="#">[1]</a> |                     |

To prevent degradation, protect the stock solutions from light by using amber vials or by wrapping clear tubes in foil.

## Visualization of Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **CDD-1115** stock solution.



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Caption: Workflow for **CDD-1115** Stock Solution Preparation.

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## References

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